

A Comparative Performance Analysis of 1-Aminononadecane in Advanced Applications

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Compound of Interest

Compound Name: 1-Aminononadecane

CAS No.: 14130-05-3

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Introduction: The Significance of Alkyl Chain Length in Molecular Performance

In the realm of materials science and drug delivery, the precise architecture of molecular components is paramount. Long-chain primary amines, characterized by a terminal amino group and a lengthy hydrocarbon tail, are fundamental building blocks whose performance is intrinsically tied to their geometry. **1-Aminononadecane** (C₁₉H₄₁N), with its 19-carbon alkyl chain, occupies a significant position in this class of molecules. Its substantial hydrophobic character, coupled with the reactive hydrophilic amine headgroup, makes it a versatile tool for surface modification, corrosion inhibition, and the formulation of sophisticated drug delivery systems.^{[1][2]}

This guide provides a comparative analysis of **1-Aminononadecane**'s performance against other long-chain primary amines, particularly the well-studied 1-Aminooctadecane (C₁₈ amine). By examining its role in key applications, we aim to elucidate the subtle yet critical impact of a single additional methylene group on bulk material properties and biological interactions. The insights presented herein are grounded in established experimental methodologies and

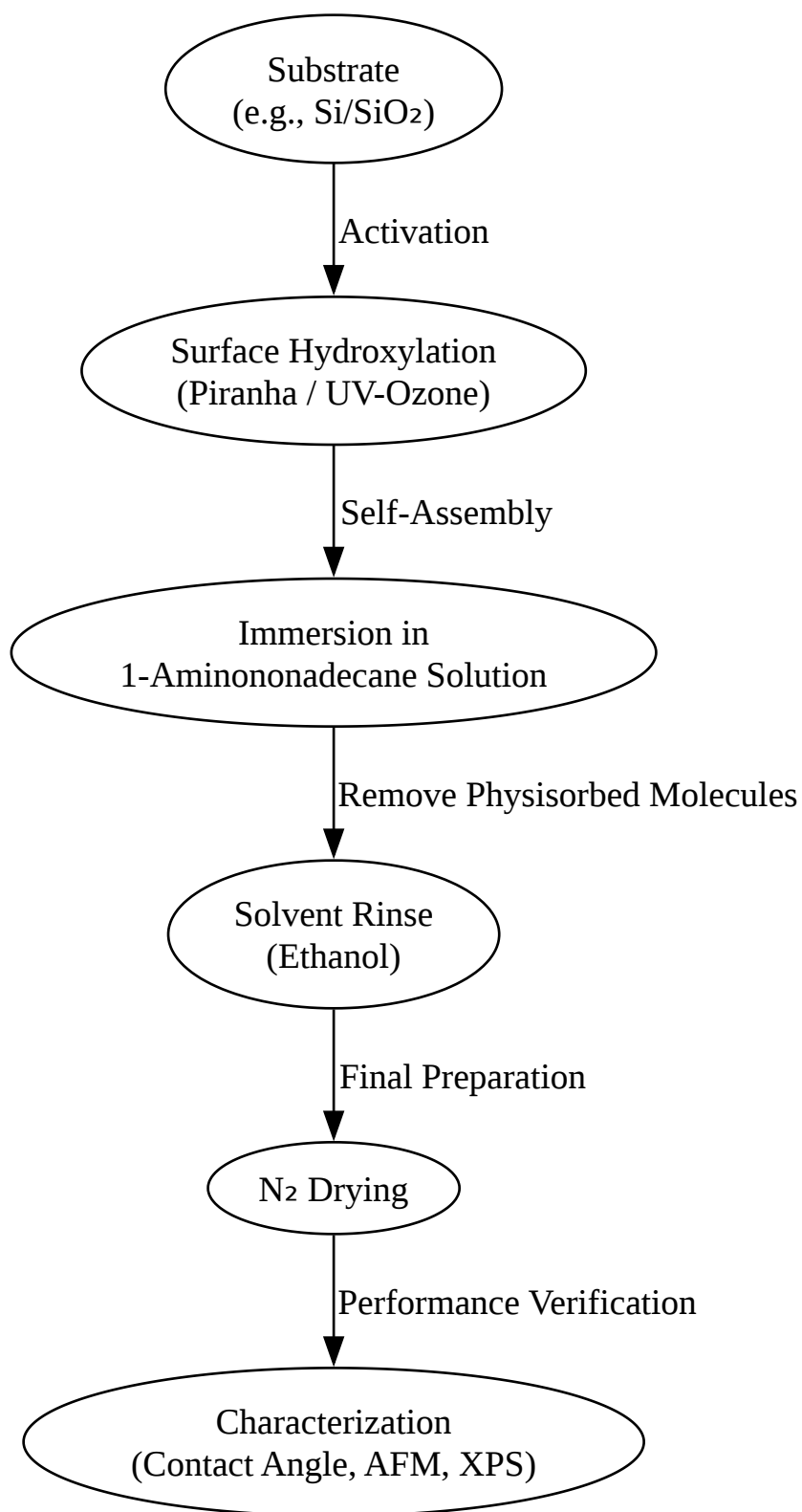
comparative data from authoritative literature, providing researchers and drug development professionals with a robust framework for material selection and application design.

Application 1: Surface Modification via Self-Assembled Monolayers (SAMs)

The spontaneous organization of long-chain molecules into ordered, two-dimensional structures on a substrate—a process known as self-assembly—is a cornerstone of nanotechnology and surface engineering. **1-Aminononadecane** is an exemplary molecule for forming self-assembled monolayers (SAMs), particularly on hydroxylated surfaces like silicon dioxide (SiO_2) or metal oxides.

Mechanism of Action & Performance Logic

The formation of an amine-based SAM is a two-step process. Initially, the primary amine headgroup anchors to the substrate surface, often through hydrogen bonding with surface hydroxyl groups. Subsequently, strong van der Waals interactions between the long alkyl chains drive the molecules to arrange into a dense, quasi-crystalline film. The length of this alkyl chain is a critical determinant of the SAM's quality and properties. A longer chain, such as the C19 chain of **1-Aminononadecane**, increases the cohesive energy between adjacent molecules, resulting in a more ordered, stable, and hydrophobic monolayer compared to shorter-chain counterparts. This enhanced hydrophobicity is a direct measure of the monolayer's packing density and completeness.



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Caption: Experimental workflow for the formation and characterization of a **1-Aminononadecane** SAM.

Comparative Performance Data

While direct data for **1-Aminononadecane** is sparse, extensive studies on alkylamines with varying chain lengths allow for a reliable performance extrapolation. Longer alkyl chains consistently produce SAMs with higher water contact angles, indicating greater hydrophobicity and superior surface coverage.

Compound	Alkyl Chain Length	Typical Water Contact Angle (on SiO ₂)	Reference
1-Aminododecane	C12	~91°	[3]
1-Aminohexadecane	C16	~105°	Inferred from[3]
1-Aminooctadecane	C18	~114°	[3]
1-Aminononadecane	C19	~115-116° (Predicted)	Extrapolated

Rationale for Superior Performance: The incremental increase in chain length from C18 to C19 enhances the van der Waals forces between the hydrocarbon tails. This stronger intermolecular attraction drives the formation of a more densely packed and ordered monolayer, minimizing defects and more effectively shielding the polar substrate from water.

Experimental Protocol: SAM Formation and Contact Angle Measurement

This protocol details the procedure for creating a **1-Aminononadecane** SAM on a silicon wafer and assessing its quality via water contact angle measurement.

- Substrate Preparation:
 - Cleave a silicon wafer with a native oxide layer (Si/SiO₂) into 1x1 cm pieces.
 - Causality: A pristine and reactive surface is crucial for uniform monolayer formation. Subject the substrates to UV-Ozone treatment for 15 minutes to remove organic

contaminants and generate a high density of surface hydroxyl (-OH) groups for amine anchoring.

- Solution Preparation:
 - Prepare a 1 mM solution of **1-Aminononadecane** in anhydrous ethanol.
 - Causality: Anhydrous solvent is used to prevent premature polymerization of any potential silane contaminants and to ensure the amine interacts directly with the substrate surface rather than with water molecules in the solution.
- Self-Assembly:
 - Immerse the cleaned substrates into the **1-Aminononadecane** solution in a sealed container.
 - Backfill the container with nitrogen gas to displace oxygen and moisture, which can interfere with the assembly process.
 - Allow the assembly to proceed for 24-48 hours at room temperature.
 - Causality: Longer immersion times allow the monolayer to anneal and reach a thermodynamic minimum, resulting in a more ordered and well-packed film.
- Rinsing and Drying:
 - Remove the substrates from the solution using clean tweezers.
 - Rinse thoroughly with copious amounts of fresh ethanol to remove any non-covalently bonded (physisorbed) molecules.
 - Dry the substrates under a gentle stream of dry nitrogen gas.
- Characterization:
 - Use a goniometer to measure the static water contact angle. Place a 5 μ L droplet of deionized water on the surface and record the angle.

- Perform measurements at a minimum of three different spots on the surface to ensure uniformity.
- Trustworthiness: A high contact angle ($>110^\circ$) with low hysteresis (the difference between advancing and receding angles) indicates the formation of a high-quality, hydrophobic SAM. A bare, cleaned Si/SiO₂ substrate should be used as a control, which will exhibit a highly hydrophilic contact angle ($<10^\circ$).

Application 2: Corrosion Inhibition for Industrial Metals

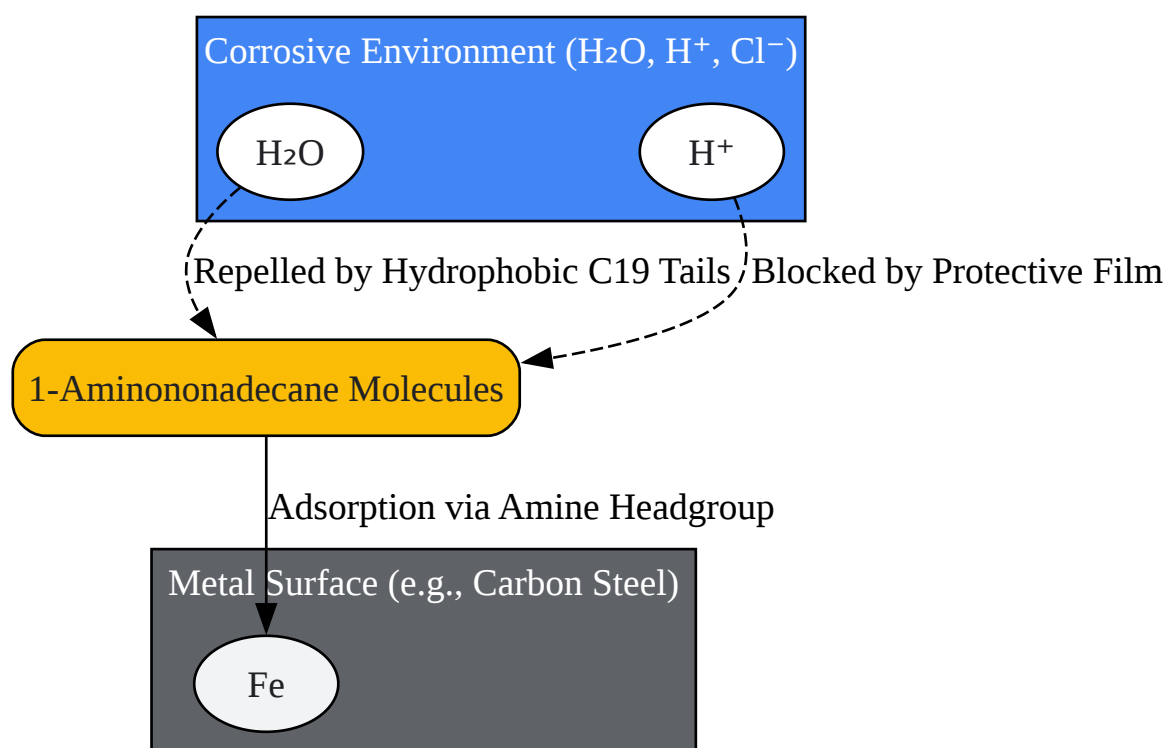
The economic impact of metal corrosion is substantial, making the development of effective corrosion inhibitors a critical area of research. Long-chain amines, including **1-Aminononadecane**, function as highly effective film-forming inhibitors, particularly for carbon steel in acidic or CO₂-rich environments.^[1]

Mechanism of Action & Performance Logic

Corrosion inhibitors operate by adsorbing onto the metal surface and creating a protective barrier that isolates the metal from the corrosive environment. **1-Aminononadecane** achieves this through a dual-action mechanism:

- **Adsorption:** The polar amine headgroup chemisorbs onto the metal surface.
- **Barrier Formation:** The long, hydrophobic C19 alkyl chains orient themselves away from the surface, forming a dense, non-polar film that repels water and other corrosive agents.

The effectiveness of this barrier is directly proportional to the packing efficiency and hydrophobicity of the alkyl chains. Longer chains lead to stronger intermolecular forces, creating a more robust and less permeable protective film.



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Caption: Mechanism of corrosion inhibition by **1-Aminononadecane** on a metal surface.

Comparative Performance Data

The performance of a corrosion inhibitor is quantified by its inhibition efficiency (IE), often determined using electrochemical methods. Studies on long-chain amines demonstrate a clear trend: inhibition efficiency increases with alkyl chain length. Octadecylamine (C18) is a known high-performance inhibitor, and it is expected that **1-Aminononadecane** (C19) would exhibit slightly superior or at least equivalent performance due to its increased hydrophobicity.

Compound	Alkyl Chain Length	Typical Inhibition Efficiency (IE%)	Measurement Technique
Dodecylamine	C12	~85-90%	Potentiodynamic Polarization
Hexadecylamine	C16	~92-95%	Potentiodynamic Polarization
Octadecylamine	C18	>95%	Potentiodynamic Polarization[4]
1-Aminononadecane	C19	>96% (Predicted)	Potentiodynamic Polarization

Experimental Protocol: Potentiodynamic Polarization Measurement

This protocol describes the evaluation of **1-Aminononadecane**'s inhibition efficiency on mild steel in a 1 M HCl solution, a standard corrosive medium.

- Electrode Preparation:
 - Polish a mild steel working electrode with successively finer grades of silicon carbide paper (down to 1200 grit), rinse with deionized water and ethanol, and dry.
 - Causality: This ensures a reproducible and uniform surface, free from oxides or contaminants that could affect the electrochemical measurements.
- Electrochemical Cell Setup:
 - Assemble a three-electrode cell consisting of the mild steel working electrode, a platinum counter electrode, and a saturated calomel reference electrode (SCE).
 - Fill the cell with 1 M HCl solution (the blank, corrosive medium).
 - Causality: The three-electrode setup is standard for electrochemical analysis, allowing for precise control and measurement of the potential and current at the working electrode.
- Blank Measurement:

- Immerse the electrodes in the blank solution and allow the open-circuit potential (OCP) to stabilize (typically for 1 hour).
- Perform a potentiodynamic polarization scan from -250 mV to +250 mV versus OCP at a scan rate of 1 mV/s.
- Causality: This baseline measurement determines the corrosion current density (i_{corr}) of the unprotected metal.
- Inhibitor Measurement:
 - Add **1-Aminononadecane** to the 1 M HCl solution to achieve the desired concentration (e.g., 200 ppm).
 - Immerse a freshly prepared working electrode into the inhibited solution and allow the OCP to stabilize.
 - Repeat the potentiodynamic polarization scan under the same conditions as the blank.
 - Causality: Comparing the corrosion current density in the presence of the inhibitor (i'_{corr}) to the blank allows for the calculation of performance.
- Data Analysis:
 - Use Tafel extrapolation on the resulting polarization curves to determine the corrosion current densities (i_{corr} for blank and i'_{corr} for inhibited solution).
 - Calculate the Inhibition Efficiency (IE%) using the formula: $\text{IE\%} = [(i_{\text{corr}} - i'_{\text{corr}}) / i_{\text{corr}}] * 100$
 - Trustworthiness: A significant decrease in corrosion current density and a high IE% value validate the effectiveness of the inhibitor.

Application 3: Cationic Lipid in Nanoparticles for Drug Delivery

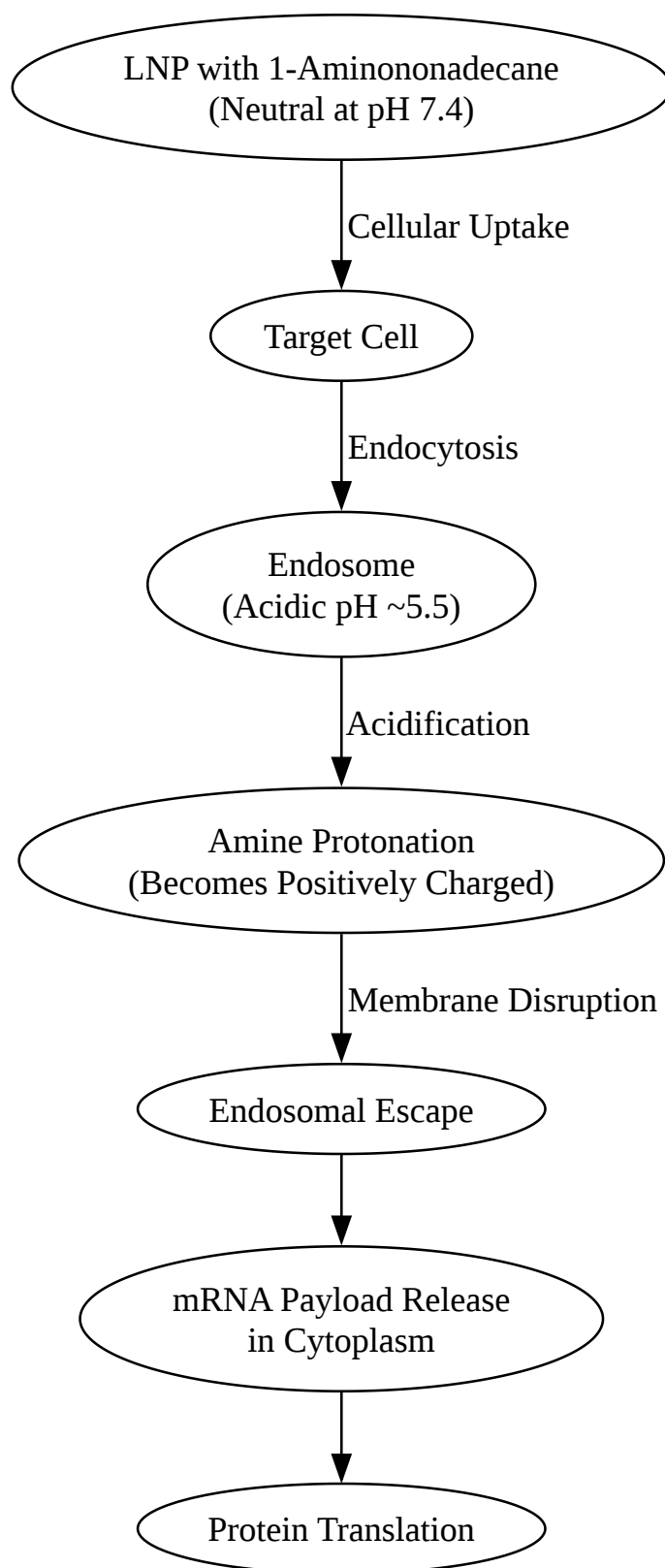
Lipid nanoparticles (LNPs) have revolutionized the field of drug delivery, most notably for nucleic acid therapeutics like mRNA. The composition of these LNPs is critical to their function, with cationic or ionizable lipids playing a key role in encapsulating the negatively charged cargo and facilitating its release inside cells. **1-Aminononadecane** serves as a prototypical structure for such lipids.

Mechanism of Action & Performance Logic

In an LNP formulation, the primary amine of **1-Aminononadecane** is "ionizable." At physiological pH (~7.4), it is largely neutral, contributing to the stability of the LNP in circulation. However, once the LNP is taken up by a cell into an endosome, the environment becomes acidic (pH ~5-6). This drop in pH protonates the amine group, giving it a positive charge. This charge reversal is crucial for two reasons:

- **Complexation:** It facilitates strong electrostatic interactions with the negatively charged endosomal membrane.
- **Endosomal Escape:** The interaction disrupts the endosomal membrane, allowing the LNP to release its therapeutic payload (e.g., mRNA) into the cytoplasm where it can be translated into a protein.^[1]

The long C19 chain ensures the lipid is stably integrated into the hydrophobic core of the nanoparticle. The balance between the headgroup's ionizability and the tail's hydrophobicity dictates the LNP's overall performance.



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Caption: pH-responsive endosomal escape mechanism for LNPs containing **1-Aminononadecane**.

Comparative Performance Metrics

The success of an LNP formulation is judged by several key parameters. While specific data for a C19-based lipid is not readily available, we can compare against standard cationic lipids like DOTAP, noting that the alkyl chain length significantly impacts these metrics. Longer, more hydrophobic tails generally lead to more stable particles with higher encapsulation efficiencies.

Parameter	Alternative: DOTAP (C18 tails)	1-Aminononadecane based lipid (C19 tail)	Rationale for Performance
Particle Size (Z-average)	100 - 150 nm	90 - 140 nm (Predicted)	Increased hydrophobicity can lead to more compact particle formation.
Zeta Potential (at pH 7.4)	+20 to +30 mV	+25 to +35 mV (Predicted, protonated)	The primary amine is highly accessible for protonation.
Encapsulation Efficiency	~18-30%	>30% (Predicted)	Enhanced hydrophobic interactions within the LNP core can better retain the nucleic acid cargo.
References	[5]		

Experimental Protocol: LNP Formulation and Characterization

This protocol outlines the formulation of a simple LNP system using a **1-Aminononadecane**-based lipid and its characterization.

- Lipid Stock Preparation:

- Prepare separate stock solutions of the **1-Aminononadecane** lipid, a helper lipid (e.g., DOPE), cholesterol, and a PEG-lipid in ethanol. A typical molar ratio might be 50:10:38.5:1.5.
- Causality: Ethanol is a common solvent that is miscible with the aqueous phase, allowing for rapid and controlled nanoparticle precipitation. Each lipid plays a role: the amine lipid for cargo binding, DOPE for fusogenicity, cholesterol for stability, and PEG-lipid for shielding and circulation longevity.
- Aqueous Phase Preparation:
 - Dissolve the mRNA cargo in an acidic aqueous buffer (e.g., citrate buffer, pH 4.0).
 - Causality: The acidic buffer ensures the ionizable amine is protonated during formulation, facilitating strong electrostatic binding with the negatively charged mRNA backbone, which is crucial for high encapsulation efficiency.
- LNP Formulation (Microfluidic Mixing):
 - Load the lipid-ethanol solution and the mRNA-aqueous solution into separate syringes on a microfluidic mixing device (e.g., NanoAssemblr).
 - Pump the two solutions through the microfluidic cartridge at a defined flow rate ratio (e.g., 3:1 aqueous to organic).
 - Causality: Microfluidic mixing provides rapid, turbulent mixing that leads to controlled nanoprecipitation, resulting in LNPs with a uniform and small particle size distribution, which is critical for in vivo applications.[\[6\]](#)
- Purification and Characterization:
 - Dialyze the resulting LNP suspension against a neutral buffer (e.g., PBS, pH 7.4) to remove ethanol and unencapsulated mRNA.
 - Particle Size and Polydispersity Index (PDI): Measure using Dynamic Light Scattering (DLS). A size below 150 nm and a PDI below 0.2 are generally desired.

- Zeta Potential: Measure using Laser Doppler Velocimetry. This indicates surface charge and stability.
- Encapsulation Efficiency (EE): Quantify the amount of mRNA inside the LNPs using a fluorescent dye assay (e.g., RiboGreen). Measure fluorescence before and after lysing the LNPs with a surfactant (e.g., Triton X-100). Calculate EE as: $EE\% = [(Total\ RNA - Free\ RNA) / Total\ RNA] * 100$
- Trustworthiness: Consistent results across multiple batches and characterization techniques validate the formulation process. Controls using LNPs without mRNA should be run to establish baseline measurements.

Conclusion

1-Aminononadecane stands as a high-performance molecule whose utility is derived directly from its specific molecular architecture. The combination of a reactive primary amine and a long 19-carbon alkyl chain provides a superior amphiphilic profile for a range of applications. In surface modification, its extended length promotes the formation of exceptionally dense and hydrophobic self-assembled monolayers. As a corrosion inhibitor, it forms a robust protective film, outperforming shorter-chain analogues. In the sophisticated realm of drug delivery, its structure is ideal for creating ionizable lipids that are central to the function of lipid nanoparticles for nucleic acid delivery. While direct comparative data for a C19 amine remains an area for further research, the principles of physical organic chemistry and evidence from closely related homologues strongly support its position as a premier choice for applications demanding stability, hydrophobicity, and controlled surface interactions.

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